

application of 1H-Benzo[d]imidazole-5,6-diamine dihydrochloride in proteomics

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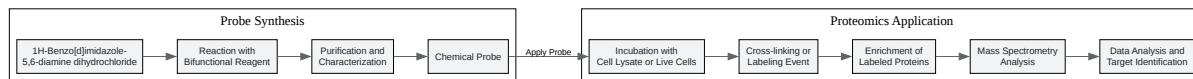
Compound of Interest

Compound Name: **1H-Benzo[d]imidazole-5,6-diamine dihydrochloride**

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Hypothetical Experimental Workflow for Probe Synthesis



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Caption: Hypothetical workflow for the synthesis and application of a chemical probe derived from **1H-Benzo[d]imidazole-5,6-diamine dihydrochloride**.

Conclusion

In summary, while the chemical structure of **1H-Benzo[d]imidazole-5,6-diamine dihydrochloride** suggests its potential as a scaffold for creating valuable tools for proteomics research, there are no specific applications of this compound documented in the current scientific literature. The information provided here is based on general principles of chemical biology and proteomics. Researchers interested in using this compound would need to undertake foundational research to develop and validate any potential applications and

protocols. As no quantitative data or established experimental protocols for the use of this specific compound in proteomics exist, the creation of detailed application notes with data tables and validated protocols is not possible at this time. Further research is required to explore and establish the utility of **1H-Benzo[d]imidazole-5,6-diamine dihydrochloride** in the field of proteomics.

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